

2-Chloro-N-methoxy-N-methylacetamide structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-N-methoxy-N-methylacetamide

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A Technical Guide to 2-Chloro-N-methoxy-N-methylacetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2-chloro-N-methoxy-N-methylacetamide**, a versatile reagent in synthetic chemistry. It details its chemical structure, nomenclature, physical properties, and key experimental protocols, with a focus on its application in the synthesis of bioactive molecules.

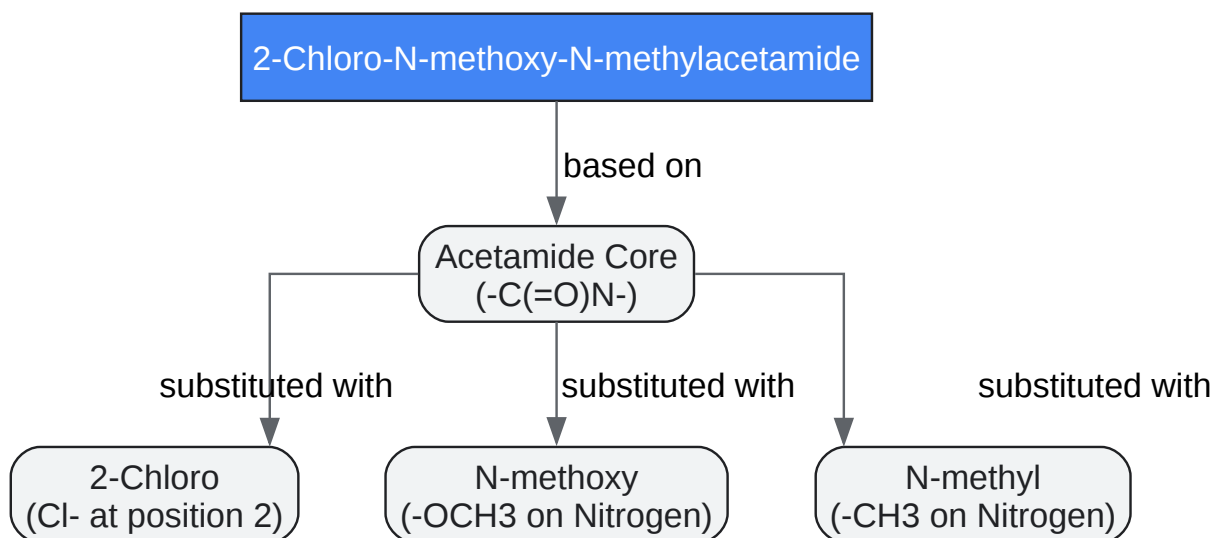
Chemical Identity and Nomenclature

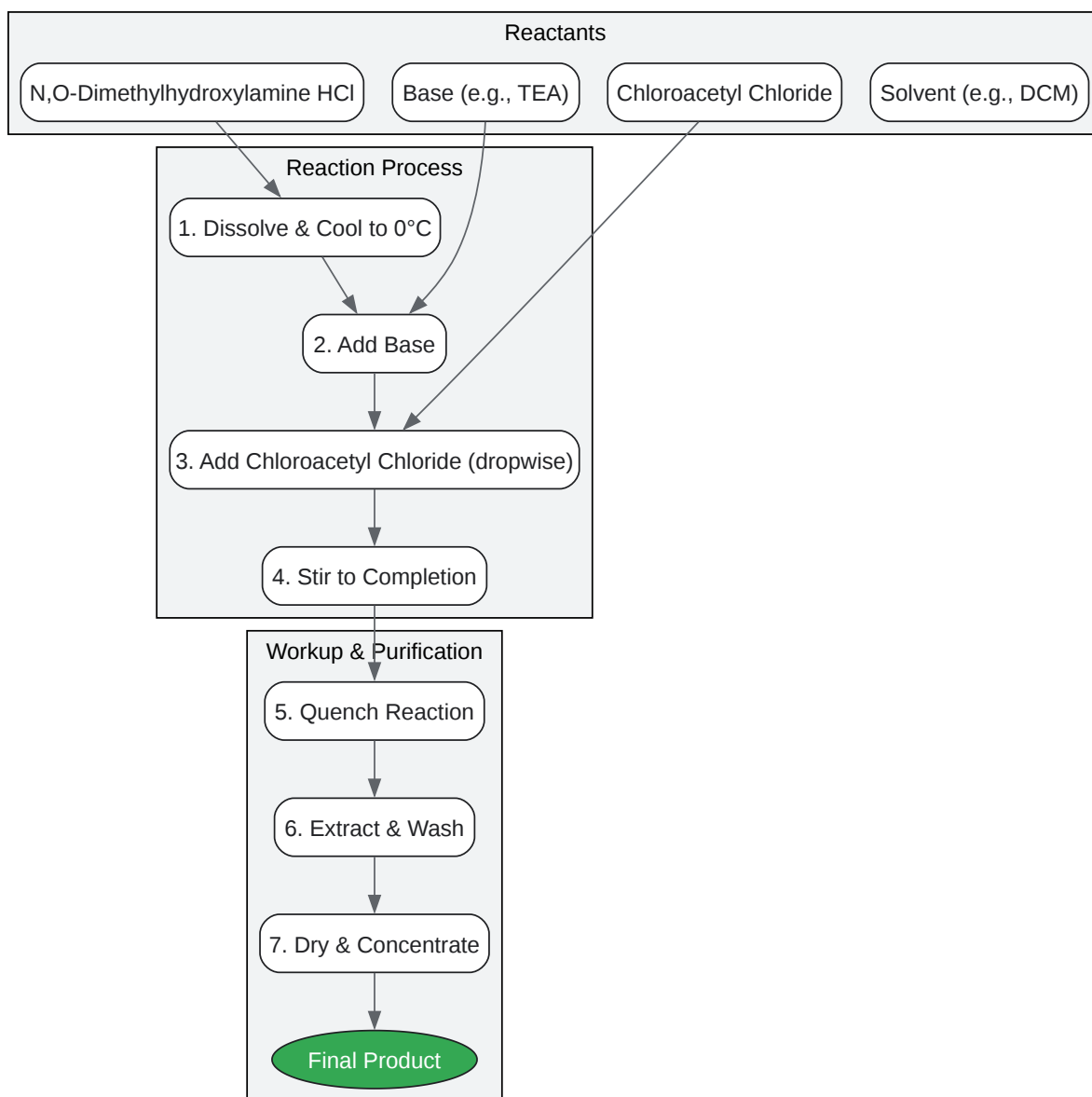
2-Chloro-N-methoxy-N-methylacetamide is a Weinreb amide derivative used as an intermediate in various organic syntheses.^[1] Its systematic and common names are crucial for unambiguous identification in research and development.

- IUPAC Name: The officially recognized name for this compound is **2-chloro-N-methoxy-N-methylacetamide**.^[2]
- CAS Registry Number: 67442-07-3^{[1][2][3]}
- Synonyms: The compound is also known by several other names, including N-methoxy-N-methylchloroacetamide, N-Methyl-N-methoxy-2-chloroacetamide, and Methyl 2-Chloro-N-

methylacetohydroxamate.[\[2\]](#)[\[4\]](#)

The IUPAC name systematically describes the molecule's structure, which is composed of a central acetamide core with specific substitutions.





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- To cite this document: BenchChem. [2-Chloro-N-methoxy-N-methylacetamide structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at:
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